

Stability and Storage of 2-Chloro-4-cyanopyridine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-4-cyanopyridine

Cat. No.: B057802

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the stability and recommended storage conditions for **2-Chloro-4-cyanopyridine**, a key intermediate in pharmaceutical and agrochemical synthesis. Understanding the stability profile of this compound is critical for ensuring its quality, efficacy, and safety in research and development applications.

Core Stability and Storage Recommendations

2-Chloro-4-cyanopyridine is a white to off-white or pale brown solid that is stable under recommended storage conditions.^{[1][2][3]} To maintain its integrity, it should be stored in a tightly closed container in a dry, cool, and well-ventilated area.^{[4][5]} Some suppliers recommend storage at temperatures between 0-8 °C for optimal preservation.^[3] It is crucial to protect the compound from moisture, strong oxidizing agents, acids, and bases to prevent degradation.^{[4][6]}

Summary of Storage Conditions and Incompatibilities

Parameter	Recommendation	Source
Storage Temperature	Room temperature; 0-8 °C for long-term storage is also suggested.	[3][7]
Atmosphere	Store in a dry, well-ventilated place.	[4][5]
Container	Keep container tightly closed.	[4][5]
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases.	[4][6][8]
Light	Keep in a dark place.	[7]

Physicochemical Properties

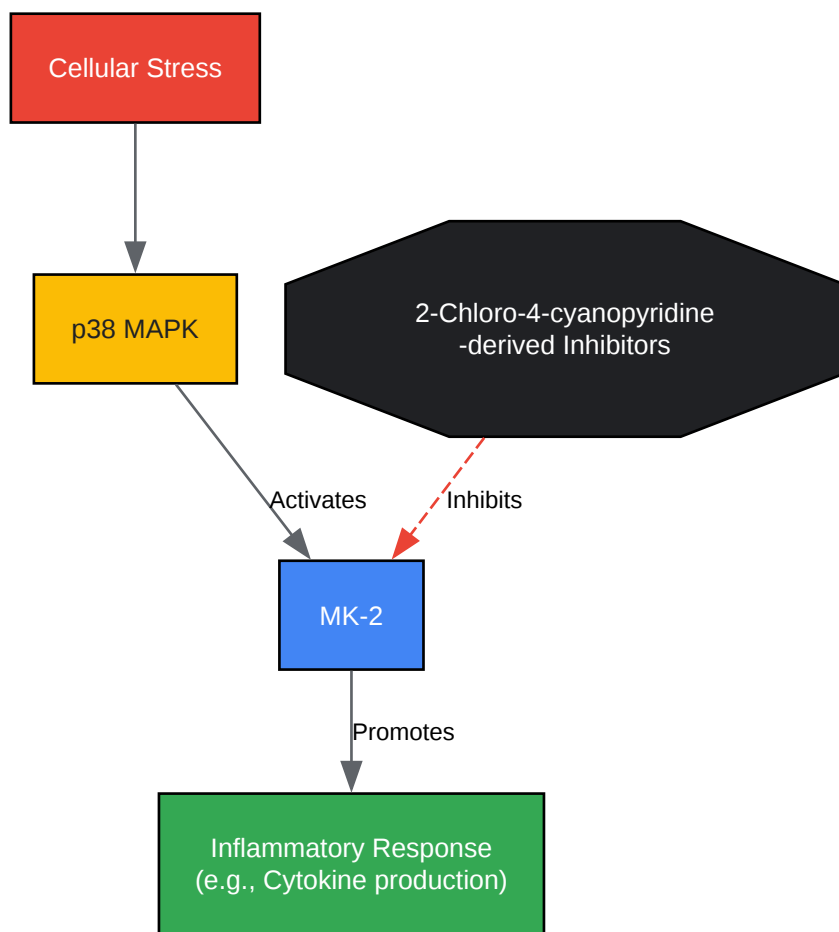
A summary of the key physicochemical properties of **2-Chloro-4-cyanopyridine** is provided below. These properties are essential for handling and storage considerations.

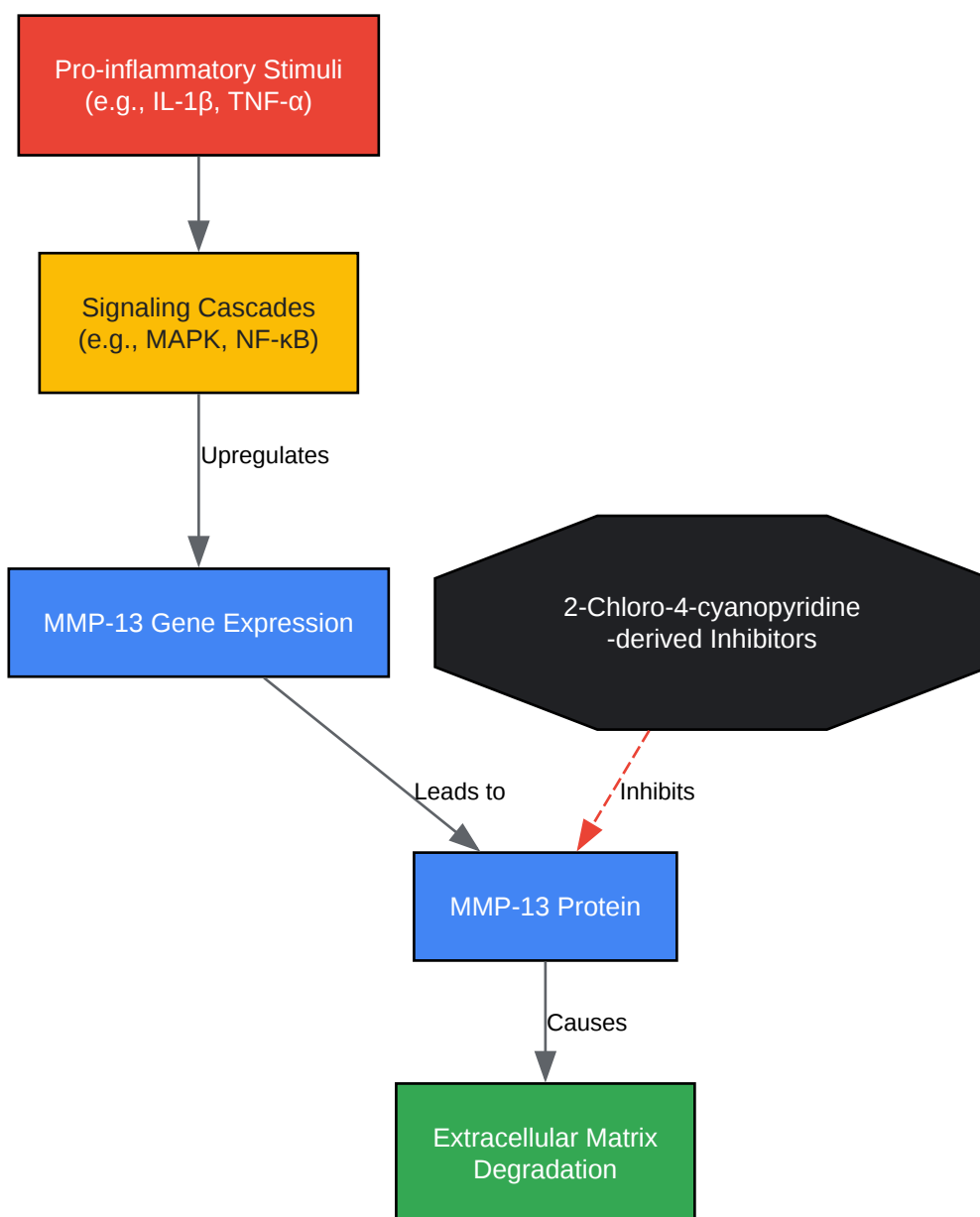
Property	Value	Source
Molecular Formula	C ₆ H ₃ ClN ₂	[1][9]
Molecular Weight	138.55 g/mol	[1][9]
Appearance	White to off-white or pale brown powder/crystal.	[3][4][10]
Melting Point	67-76 °C	[3][4][7][11]
Boiling Point	104-106 °C at 15 mmHg	[4][10]
Solubility	Insoluble in water. Soluble in methanol and other common organic solvents like ethanol and acetone.	[1][7]
Flash Point	104-106 °C at 15 mmHg	[4]

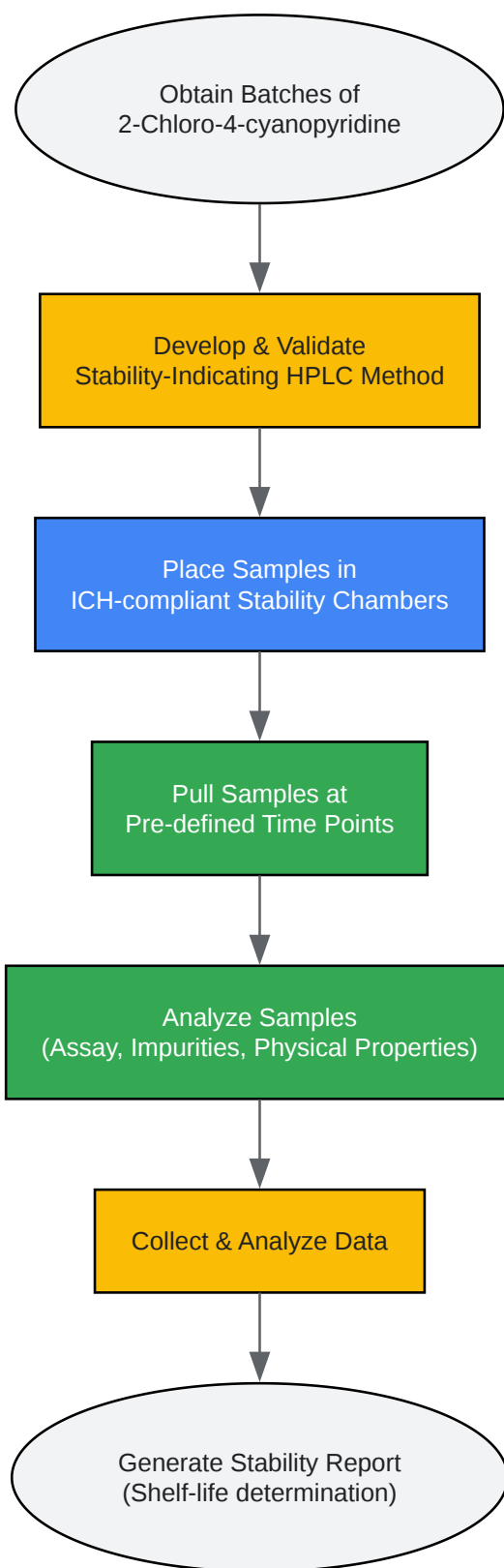
Potential Degradation Pathways

While specific degradation studies for **2-Chloro-4-cyanopyridine** are not extensively published, potential degradation pathways can be inferred from its chemical structure and known reactivity of similar compounds. The primary routes of degradation are likely hydrolysis and nucleophilic substitution. Under fire conditions, hazardous decomposition products include carbon oxides, nitrogen oxides (NO_x), and hydrogen cyanide.^[4]

The cyano group is susceptible to hydrolysis, which can be catalyzed by acids or bases, to form a carboxylic acid or an amide intermediate. The chlorine atom on the pyridine ring is activated towards nucleophilic substitution, especially given the electron-withdrawing nature of the cyano group and the pyridine ring itself.







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- To cite this document: BenchChem. [Stability and Storage of 2-Chloro-4-cyanopyridine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057802#stability-and-storage-conditions-for-2-chloro-4-cyanopyridine]

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